

A Comparative Study of the Cobaltite and Glaucodot Mineral Series

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Compound of Interest

Compound Name: Cobaltite

Cat. No.: B072492

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This guide provides a detailed comparison of the mineralogical and physicochemical properties of the **cobaltite** and glaucodot mineral series. **Cobaltite** (CoAsS) and glaucodot ((Co,Fe)AsS) are sulfosalt minerals that form a solid solution series, with **cobaltite** being the cobalt-rich end member and glaucodot representing an intermediate member with significant iron content. This document is intended for researchers, scientists, and professionals in drug development who require a comprehensive understanding of these minerals for their work.

Data Presentation

The following tables summarize the key quantitative data for **cobaltite** and glaucodot, highlighting their distinct and overlapping properties.

Table 1: Chemical Composition

Property	Cobaltite	Glaucodot
Ideal Formula	CoAsS[1][2][3]	(Co,Fe)AsS[4][5][6][7]
Typical Composition	May contain up to 10% iron and variable amounts of nickel. [8]	Cobalt to iron ratio is typically 3:1, with minor nickel substitution.[4] Ideal stoichiometry is often considered (Co _{0.5} Fe _{0.5})AsS.[5][9]
Elemental Weight % (Ideal)	Cobalt: 35.52%, Arsenic: 45.16%, Sulfur: 19.33%[3]	For (Co _{0.5} Fe _{0.5})AsS: Cobalt: 17.926%, Iron: 16.987%, Arsenic: 45.580%, Sulfur: 19.507%[9]

Table 2: Crystallographic Properties

Property	Cobaltite	Glaucodot
Crystal System	Orthorhombic (pseudo-cubic) [8]	Orthorhombic[4][5][9]
Space Group	Pca2 ₁ [8]	Pn2 ₁ m[5][10]
Unit Cell Parameters	a = 5.5833(7) Å, b = 5.5892(6) Å, c = 5.5812(8) Å[8]	a = 14.158(1) Å, b = 5.6462(4) Å, c = 3.3196(2) Å[5][10]

Table 3: Physical Properties

Property	Cobaltite	Glaucodot
Mohs Hardness	5.5[8]	5[4][9]
Density (g/cm ³)	6.33 (measured), 6.335 (calculated)[9]	5.9 - 6.01 (measured), 5.95 (average)[4]
Cleavage	Perfect on {001}	Perfect on {010}, less so on {101}[9]
Color	Reddish silver-white, violet steel-gray, to black[8]	Grayish tin-white to reddish silver-white[9]
Streak	Grayish-black	Black[9]
Luster	Metallic	Metallic[9]

Experimental Protocols

The characterization of **cobaltite** and glaucodot typically involves single-crystal X-ray diffraction for structural analysis and electron probe microanalysis for determining the precise chemical composition.

Single-Crystal X-ray Diffraction

This technique is used to determine the three-dimensional arrangement of atoms within the crystal lattice.

Methodology:

- Crystal Selection and Mounting:
 - A suitable single crystal of **cobaltite** or glaucodot, free of significant defects, is selected under a microscope.
 - The crystal is mounted on a goniometer head using a glass fiber and adhesive.
- Data Collection:
 - The mounted crystal is placed in an X-ray diffractometer.

- A monochromatic X-ray beam is directed at the crystal.
- The crystal is rotated, and the diffraction pattern is collected by a detector.[\[11\]](#)
- Data Analysis:
 - The positions and intensities of the diffracted X-rays are used to determine the unit cell parameters and space group.
 - The data is then used to solve and refine the crystal structure, providing the precise atomic positions.

Electron Probe Microanalysis (EPMA)

EPMA is a non-destructive technique used to determine the elemental composition of a small area of a sample.[\[12\]](#)

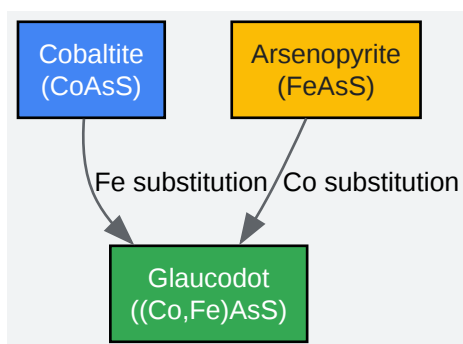
Methodology:

- Sample Preparation:
 - The mineral sample is embedded in an epoxy resin and polished to a smooth, flat surface.[\[12\]](#)
 - The polished surface is then coated with a thin layer of carbon to ensure electrical conductivity.[\[12\]](#)
- Analysis:
 - The prepared sample is placed in the EPMA instrument.
 - A focused beam of electrons is directed onto the surface of the mineral.
 - The electron beam excites the atoms in the sample, causing them to emit characteristic X-rays.
 - The wavelengths and intensities of these X-rays are measured by wavelength-dispersive spectrometers.

- Quantification:
 - The measured X-ray intensities from the sample are compared to those from standards of known composition.
 - Corrections are applied for atomic number, absorption, and fluorescence effects to obtain accurate elemental concentrations.

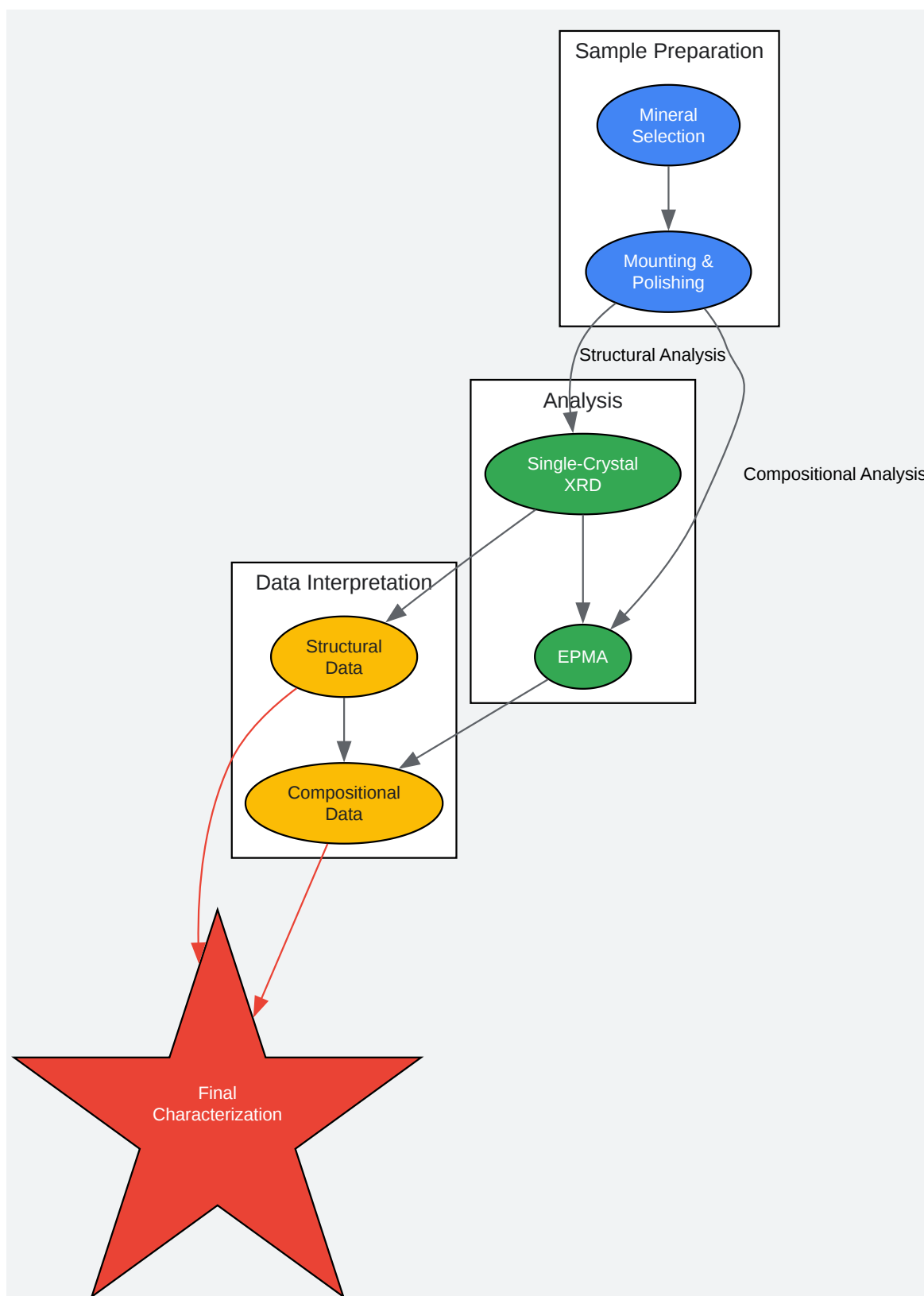
Visualizations

The following diagrams illustrate the relationship between the end-members of the **cobaltite-glaucodot** series and a typical experimental workflow for their characterization.



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Cobaltite-Glaucodot-Arsenopyrite solid solution series.



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Experimental workflow for mineral characterization.

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